

Personal Protective Equipment (PPE) & Handling Guide: 2-Chloro-6-nitropyridin-3-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-6-nitropyridin-3-ol

CAS No.: 15206-27-6

Cat. No.: B3242520

[Get Quote](#)

Executive Summary & Chemical Context

2-Chloro-6-nitropyridin-3-ol is a critical pharmacophore intermediate used frequently in the synthesis of antiviral and anti-inflammatory agents. Its structural combination—a pyridine ring substituted with a nitro group, a chlorine atom, and a hydroxyl group—presents a unique safety profile.

While often handled as a stable solid, this compound possesses amphoteric properties (due to the phenolic hydroxyl and pyridine nitrogen) and potential thermal instability (nitro group). It is an aggressive irritant to mucous membranes and carries risks of acute toxicity upon ingestion or inhalation.[1]

Standard Operating Principle: Treat this compound as a sensitizing toxicant. All handling must prevent the generation of airborne dust and direct dermal contact.[2]

Hazard Identification & Risk Assessment

Before selecting PPE, the specific hazards must be quantified. This compound falls under the GHS classification for Irritant and Acute Toxin.

Hazard Profile Table

Hazard Class	GHS Code	Description	Critical Implication
Acute Toxicity (Oral)	H302	Harmful if swallowed. [2]	Strict hygiene; no open vessels outside hood.
Skin Corrosion/Irritation	H315	Causes skin irritation. [2][3][4][5]	Direct contact causes dermatitis/burns.
Eye Damage/Irritation	H319	Causes serious eye irritation. [2][3][4]	Goggles required; safety glasses are insufficient.
STOT - Single Exposure	H335	May cause respiratory irritation. [2][3][4]	Dust inhalation is the primary exposure vector.
Thermal Instability	N/A	Decomposes to NO _x , HCl, CO _x .	Do not heat above 100°C without DSC testing.

PPE Selection Matrix (The "Why" Behind the Gear)

The selection of PPE for **2-Chloro-6-nitropyridin-3-ol** is dictated by its physical state. The solid phase presents a dust hazard; the solution phase presents a permeation hazard.

A. Respiratory Protection[1][2][5][6][7][8][9]

- Primary Control: Chemical Fume Hood (Certified face velocity > 100 fpm).
- Secondary Control (Solid Handling): If weighing outside a hood is unavoidable (not recommended), a P100 particulate respirator is mandatory. Simple surgical masks offer zero protection against pyridine-based dusts.
- Secondary Control (Solution Handling): If dissolved in organic solvents (DCM, THF), use a half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges to capture potential HCl off-gassing.

B. Dermal Protection (Glove Permeation Logic)

Pyridine derivatives are notorious for permeating standard nitrile gloves over time.

- Incidental Contact (Solids): Nitrile (minimum 5 mil thickness). Change immediately if contaminated.^{[4][5][6][7]}
- Prolonged Contact (Solutions):
 - In Acetone/Methanol: Double-glove Nitrile (outer) / Latex (inner) or use Silver Shield/Laminate gloves.
 - In DCM/Chloroform: PVA (Polyvinyl alcohol) or Laminate gloves are required. Standard nitrile degrades in <5 minutes.

C. Ocular Protection^{[5][10]}

- Standard: Chemical Splash Goggles (ANSI Z87.1 impact + splash rated).
- Prohibited: Standard safety glasses with side shields (insufficient for fine dust or liquid splash).

D. Decision Logic Diagram

The following diagram illustrates the decision workflow for PPE selection based on experimental conditions.



[Click to download full resolution via product page](#)

Figure 1: PPE Selection Logic. Note the critical divergence for halogenated solvents where standard nitrile gloves fail.

Operational Protocol: Step-by-Step Handling

Phase 1: Weighing & Transfer (Highest Risk)

The fine powder nature of **2-Chloro-6-nitropyridin-3-ol** creates an inhalation risk during transfer.

- Preparation: Place the analytical balance inside the fume hood or a vented balance enclosure. If this is impossible, use a static-free weighing funnel to minimize dust dispersal.
- Anti-Static Measures: Use an ionizing bar if available. Static charge can cause the powder to "jump" onto gloves or cuffs.
- Technique: Do not dump the solid. Use a spatula to gently transfer into a tared vial. Cap the vial immediately after transfer before removing it from the hood.
- Decontamination: Wipe the balance area with a wet paper towel (water/detergent) immediately after use to capture invisible dust. Dispose of the towel as solid hazardous waste.

Phase 2: Reaction Setup

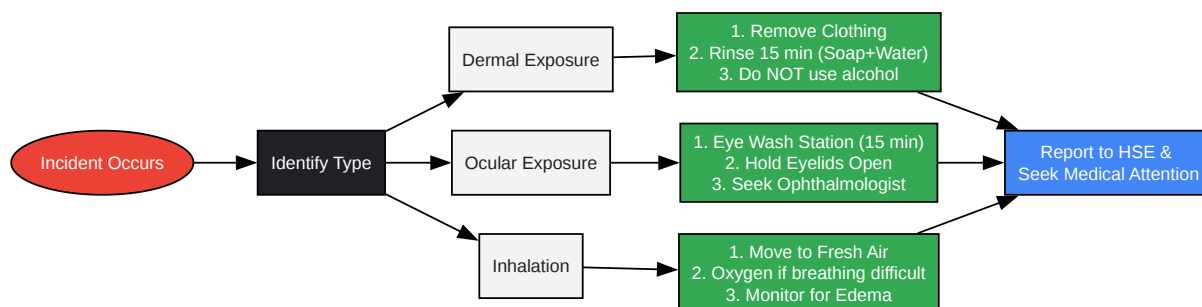
- Addition: Add the solid to the solvent, not vice-versa, to prevent splashing of a concentrated slurry.
- Temperature Control: If the reaction involves heating, ensure a reflux condenser is fitted before heating begins. The nitro group decreases the thermal decomposition threshold; never heat to dryness.

Phase 3: Waste Disposal[3][5]

- Solid Waste: Dispose of contaminated gloves, paper towels, and weigh boats in a container labeled "Hazardous Waste - Toxic Solids."
- Liquid Waste: Segregate into "Halogenated Organic Waste" streams. Do not mix with strong oxidizers (e.g., nitric acid waste) as this may trigger nitration/decomposition.

Emergency Response Procedures

In the event of exposure, immediate action mitigates long-term injury.[5][7] The presence of the chlorine and nitro groups suggests potential for delayed pulmonary edema if inhaled in quantity.



[Click to download full resolution via product page](#)

Figure 2: Emergency Response Workflow. Note: Alcohol increases skin permeability and must be avoided during decontamination.

Specific First Aid Notes:

- Skin: Do not use organic solvents (ethanol/acetone) to wash skin. This will dissolve the compound and drive it deeper into the dermis. Use copious soap and water only.
- Eyes: Speed is critical. The chloronitropyridine structure is acidic and corrosive to corneal tissue.

References & Validation

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 2733560 (Related Chloronitropyridines). Retrieved from .
- Fisher Scientific. Safety Data Sheet: 2-Chloro-3-nitropyridine (Structural Analog). Retrieved from .
- Ansell Chemical Resistance Guide. Permeation & Degradation Data for Nitrile vs. Laminate Gloves. Retrieved from .
- Sigma-Aldrich. Handling Hazardous Chemicals: Pyridines and Nitro Compounds. Retrieved from .

Disclaimer: This guide is based on the chemical properties of **2-Chloro-6-nitropyridin-3-ol** and standard industrial hygiene practices for functionalized pyridines. Always consult the specific Safety Data Sheet (SDS) provided by your vendor before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [2. angenechemical.com](https://www.angenechemical.com) [[angenechemical.com](https://www.angenechemical.com)]
- [3. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [4. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [5. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [6. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [7. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Personal Protective Equipment (PPE) & Handling Guide: 2-Chloro-6-nitropyridin-3-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3242520/docs#personal-protective-equipment-ppe-handling-guide-2-chloro-6-nitropyridin-3-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)